

"starting materials for 6-Chloro-2-hydrazino-1,3-benzoxazole synthesis"

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Compound of Interest

Compound Name: 6-Chloro-2-hydrazino-1,3-benzoxazole

Cat. No.: B1359249

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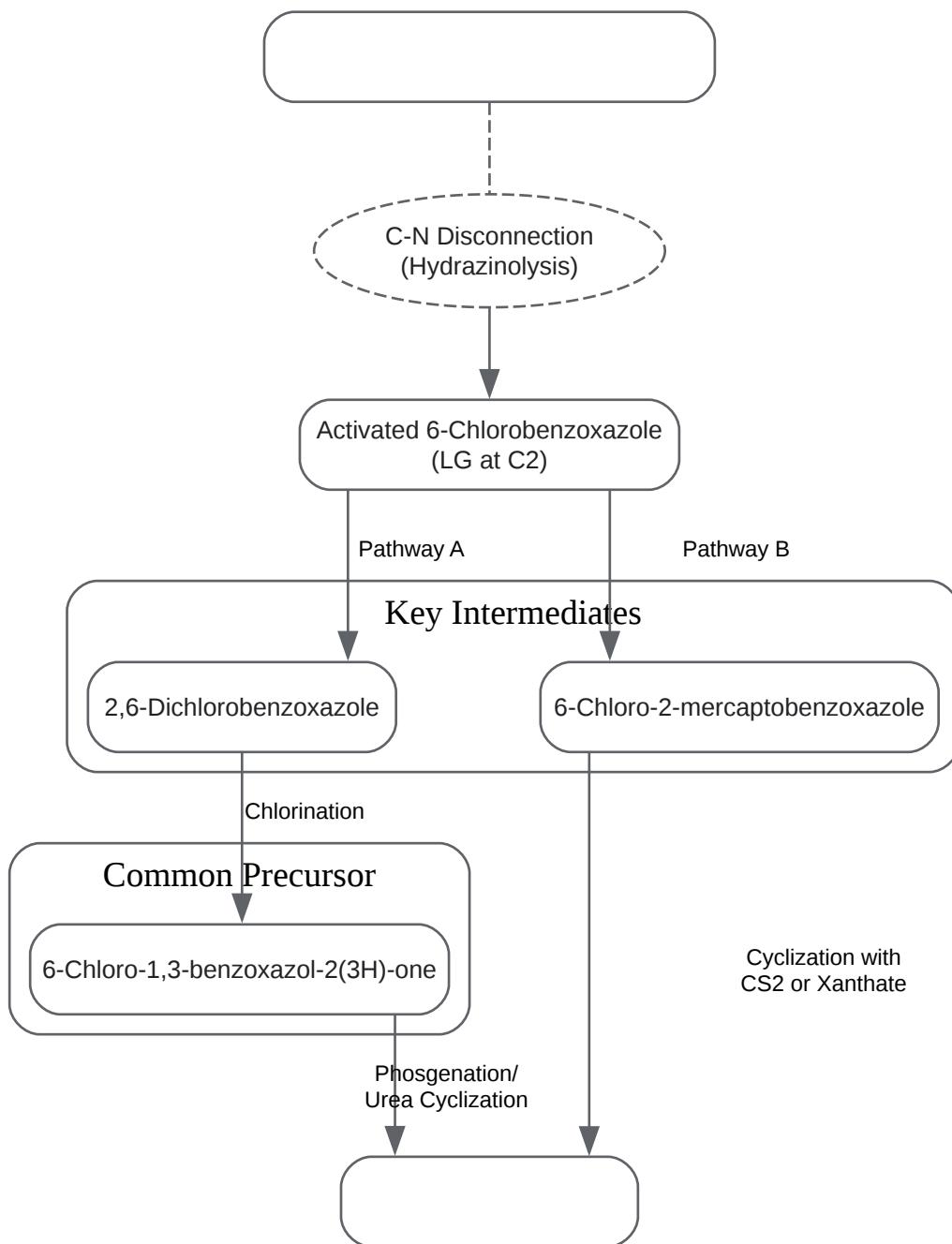
Introduction and Strategic Overview

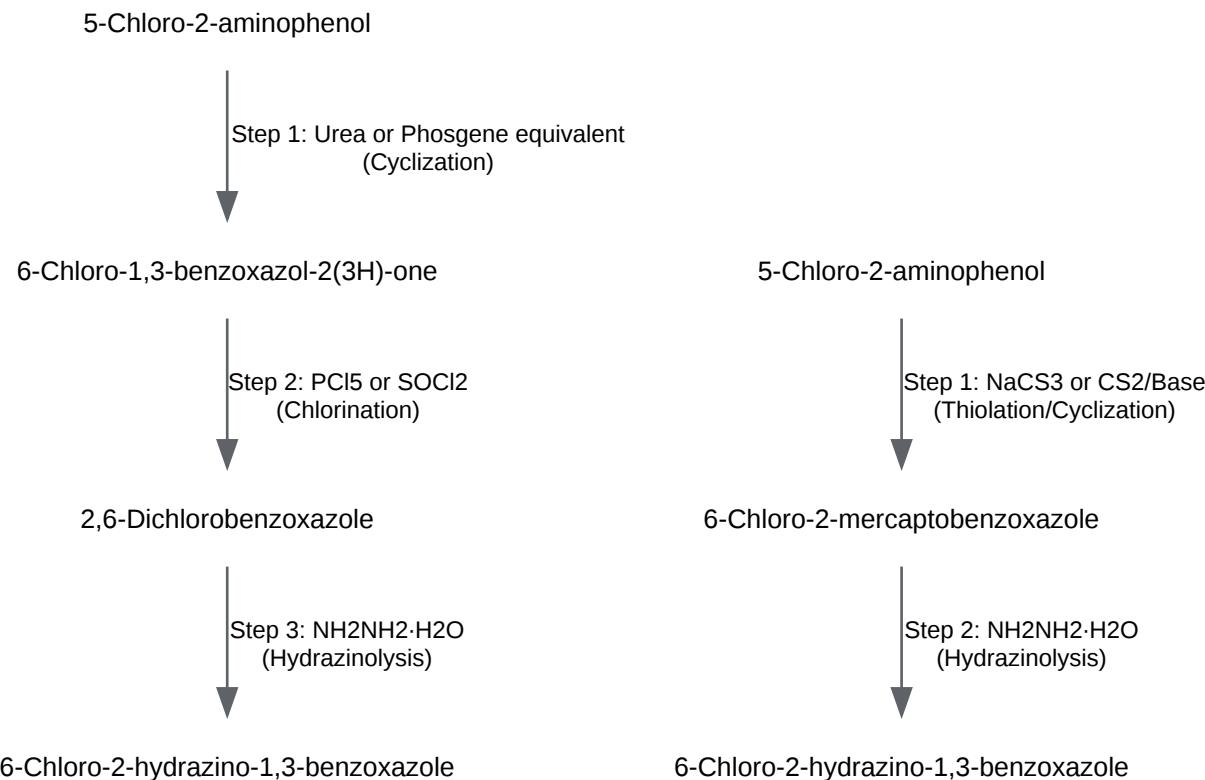
6-Chloro-2-hydrazino-1,3-benzoxazole is a crucial heterocyclic building block in medicinal chemistry, frequently utilized as a precursor for the synthesis of more complex molecules with potential therapeutic activities. Its structure, featuring a reactive hydrazino group appended to a stable benzoxazole core, makes it an ideal starting point for constructing diverse compound libraries.

The synthesis of this target molecule is not a single-step process but rather a multi-step sequence that hinges on the formation of a key intermediate: a 6-chlorobenzoxazole ring activated at the 2-position with a suitable leaving group. This activated intermediate is then subjected to nucleophilic substitution by hydrazine. Our analysis identifies two primary, industrially relevant, and field-proven synthetic strategies, both originating from the same fundamental starting material, 5-chloro-2-aminophenol.

Retrosynthetic Analysis

A logical disconnection of the target molecule reveals the strategic importance of the C2-N bond formed in the final step. The hydrazino moiety can be installed by displacing a leaving group (LG) at the 2-position of the 6-chlorobenzoxazole core. This leads to two principal intermediate classes: 2-halo or 2-thioether derivatives, which in turn are synthesized from 5-chloro-2-aminophenol.



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